

# A Comprehensive Technical Guide to the Physical Properties of 3,6-Dimethyldecane

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## Compound of Interest

Compound Name: 3,6-Dimethyldecane

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This technical guide provides a detailed overview of the core physical properties of **3,6-Dimethyldecane** (CAS No. 17312-53-7), a branched alkane with the molecular formula C<sub>12</sub>H<sub>26</sub>. The information presented herein is intended to support research and development activities where this compound may be used as a solvent, a reference standard, or a component in complex formulations. This document summarizes key quantitative data, outlines detailed experimental protocols for the determination of these properties, and includes a visual representation of a general experimental workflow.

## Core Physical Properties of 3,6-Dimethyldecane

The physical characteristics of **3,6-Dimethyldecane** are crucial for its handling, application, and for the prediction of its behavior in various chemical and physical processes. The following table summarizes the key physical properties of this compound, compiled from various sources. It is important to note that some values are estimated based on computational models, such as the Joback method, and may differ from experimentally determined values.

Property	Value	Unit	Source / Method
Molecular Formula	C12H26	-	-
Molecular Weight	170.33	g/mol	[1]
Boiling Point	201	°C	[2]
473.08	K	Joback Method[1]	(estimate)[2]
Melting Point	-50.8	°C	
195.00	K	Joback Method[1]	
Density	0.7510	g/cm <sup>3</sup>	[2]
Refractive Index	1.4214	-	[2]
Dynamic Viscosity	0.0001925	Pa·s	at 473.08 K (Joback Method)[1]
0.0002726	Pa·s	at 426.73 K (Joback Method)[1]	
0.0004202	Pa·s	at 380.39 K (Joback Method)[1]	
0.0007305	Pa·s	at 334.04 K (Joback Method)[1]	
0.0015175	Pa·s	at 287.69 K (Joback Method)[1]	
0.0041744	Pa·s	at 241.35 K (Joback Method)[1]	
0.0185767	Pa·s	at 195.00 K (Joback Method)[1]	

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties relies on standardized experimental procedures. Below are detailed methodologies for measuring the key physical properties of liquid alkanes like **3,6-Dimethyldecane**.

## Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.<sup>[3]</sup>

- Apparatus: A Thiele tube, a thermometer, a small test tube, a capillary tube (sealed at one end), a rubber band or wire for attachment, a heat source (Bunsen burner or oil bath), and mineral oil.
- Procedure:
  - A small amount of the **3,6-Dimethyldecane** sample is placed into the small test tube.
  - The capillary tube is inverted (open end down) and placed inside the test tube containing the sample.
  - The test tube is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
  - The Thiele tube is filled with mineral oil to a level just above the side arm.
  - The thermometer and test tube assembly is immersed in the oil in the Thiele tube.
  - The side arm of the Thiele tube is gently heated. The shape of the tube allows for the circulation of the oil, ensuring uniform heating.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Heating is continued until a rapid and continuous stream of bubbles is observed.
  - The heat source is then removed, and the apparatus is allowed to cool.

- The boiling point is the temperature at which the liquid sample just begins to enter the capillary tube.[\[3\]](#)

## Melting Point Determination (Capillary Method)

For determining the melting point of a substance that is solid at room temperature, the capillary method is widely used.[\[4\]](#)[\[5\]](#) Since **3,6-Dimethyldecane** is a liquid at room temperature, this method would require cooling the substance to its solid state first.

- Apparatus: A melting point apparatus (such as a Mel-Temp or similar device), capillary tubes, and a sample of the solidified compound.[\[4\]](#)
- Procedure:
  - A small amount of the solidified **3,6-Dimethyldecane** is finely powdered.
  - The open end of a capillary tube is pressed into the powder to pack a small amount of the sample into the tube. The tube is then tapped or dropped through a long glass tube to compact the sample at the sealed end.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a controlled rate. For an unknown sample, a rapid initial heating can be done to find an approximate melting range, followed by a slower, more precise measurement.[\[6\]](#)
  - The temperature at which the first drop of liquid appears is recorded as the start of the melting range.
  - The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure compound, this range should be narrow.[\[4\]](#)

## Density Measurement (Vibrating Tube Densitometer)

Vibrating tube densitometers provide highly accurate density measurements for liquids.

- Apparatus: A vibrating tube densitometer.

- Procedure:
  - The instrument is calibrated using two standards of known density, typically dry air and deionized water.
  - The sample of **3,6-Dimethyldecane** is injected into the U-shaped tube within the instrument.
  - The tube is electronically excited to oscillate at its natural frequency.
  - The instrument measures the oscillation period, which is directly related to the density of the liquid in the tube.
  - The temperature of the sample is precisely controlled by the instrument.

## Refractive Index Measurement (Abbe Refractometer)

The Abbe refractometer is a common instrument for measuring the refractive index of liquids.<sup>[7]</sup>

- Apparatus: An Abbe refractometer, a light source (often built-in), and a temperature-controlled water bath.
- Procedure:
  - The refractometer prisms are cleaned and a few drops of the **3,6-Dimethyldecane** sample are placed on the lower prism.
  - The prisms are closed and the instrument's light source is switched on.
  - The temperature is regulated using the connected water bath.
  - While looking through the eyepiece, the handwheel is adjusted to bring the boundary between the light and dark regions into the center of the crosshairs.
  - A second control is adjusted to eliminate any color dispersion, resulting in a sharp, clear boundary.
  - The refractive index is then read directly from the instrument's scale.

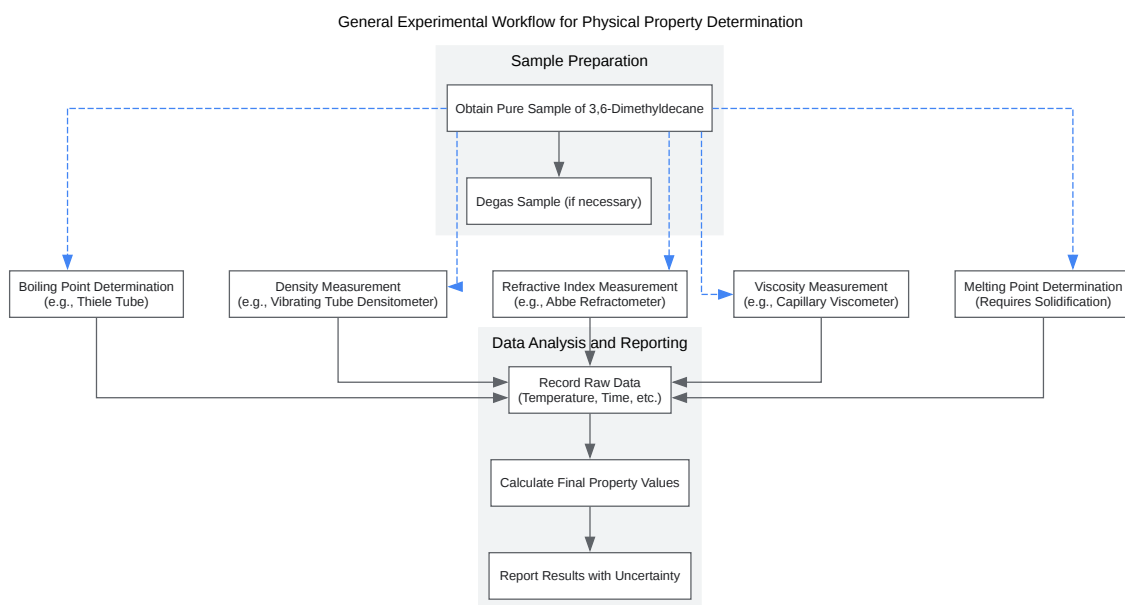
## Viscosity Measurement (Capillary Viscometer)

A capillary viscometer, such as an Ostwald or Ubbelohde viscometer, is used to measure the kinematic viscosity of a liquid.

- Apparatus: A capillary viscometer, a constant temperature bath, a stopwatch, and a pipette.
- Procedure:
  - A known volume of **3,6-Dimethyldecane** is introduced into the viscometer.
  - The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.
  - The liquid is drawn up through the capillary tube by suction to a point above the upper timing mark.
  - The suction is released, and the time taken for the liquid to flow between the upper and lower timing marks is measured with a stopwatch.
  - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer. The dynamic viscosity can then be obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid alkane.



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Caption: A generalized workflow for determining the physical properties of a liquid alkane.

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